

Safe Disposal of Calcium Iodate Monohydrate: A Comprehensive Guide

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Compound of Interest

Compound Name: Calcium iodate monohydrate

Cat. No.: B1148404

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. **Calcium iodate monohydrate**, a strong oxidizer, requires specific procedures to mitigate risks and ensure environmental safety. This guide provides essential, step-by-step instructions for the proper disposal of **calcium iodate monohydrate**, aligning with laboratory safety best practices.

Immediate Safety and Handling Information

Calcium iodate monohydrate is classified as an oxidizing solid that can intensify fires and cause skin and eye irritation.[1][2][3] It is crucial to handle this chemical in a well-ventilated area, preferably a fume hood, while wearing appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[2][4] Avoid contact with combustible materials, reducing agents, and finely powdered metals to prevent fire or explosion hazards.[1][3]

Quantitative Data Summary

The following table summarizes key quantitative and safety information for **calcium iodate monohydrate**.

Property	Value	Citation(s)
Chemical Formula	$\text{Ca}(\text{IO}_3)_2 \cdot \text{H}_2\text{O}$	[1]
UN Number	UN1479	[5]
Hazard Class	5.1 (Oxidizer)	[1]
GHS Hazard Statements	H272: May intensify fire; oxidizerH315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritation	[1]

Experimental Protocol for Disposal

The primary method for the safe disposal of **calcium iodate monohydrate** involves its chemical reduction to a less hazardous form, calcium iodide. Iodates can be effectively reduced by agents such as sodium bisulfite or sodium thiosulfate.[6][7][8] The following protocol outlines the steps for this process.

Materials:

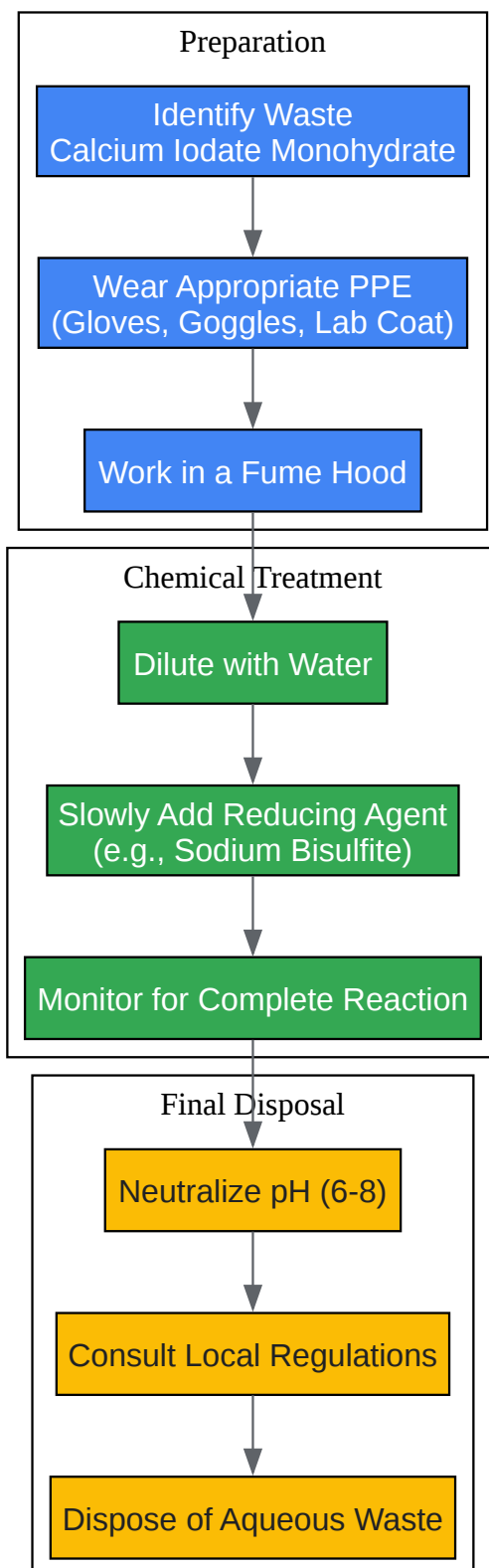
- **Calcium iodate monohydrate** waste
- Sodium bisulfite (NaHSO_3) or Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$)
- Water
- Stir plate and stir bar
- Appropriate glass beaker
- pH paper or pH meter
- Personal Protective Equipment (PPE)

Procedure:

- Preparation: In a designated fume hood, place the beaker containing the **calcium iodate monohydrate** waste on a stir plate.
- Dilution: Slowly add water to the **calcium iodate monohydrate** to create a slurry or solution. Gentle stirring can aid in dissolution.
- Reduction: While stirring, slowly and incrementally add a reducing agent (e.g., a 10% solution of sodium bisulfite or sodium thiosulfate). The amount of reducing agent should be in slight excess to ensure complete reduction of the iodate. A common laboratory practice is to use a molar ratio of approximately 5:2 of bisulfite to iodate.
- Monitoring: The reduction of iodate to iodide is typically accompanied by a color change if iodine is transiently formed. Continue to add the reducing agent until the solution is colorless.
- Neutralization: Check the pH of the resulting solution. If it is acidic, neutralize it with a suitable base, such as a dilute solution of sodium bicarbonate, until the pH is between 6 and 8.
- Final Disposal: Once the reduction and neutralization are complete, the resulting solution, now containing primarily calcium iodide and other harmless salts, can typically be disposed of down the drain with copious amounts of water, in accordance with local regulations.^[7] Always consult your institution's specific guidelines for aqueous waste disposal.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **calcium iodate monohydrate**.



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Caption: Workflow for the safe disposal of **calcium iodate monohydrate**.

Spill Management

In the event of a spill, avoid breathing dust and ensure the area is well-ventilated.[4] Do not use combustible materials like paper towels to clean up the spill.[3] Instead, sweep up the solid material and place it in a sealed container for disposal according to the protocol described above.[1] After the material has been collected, the spill area should be washed with water.[1]

By adhering to these procedures, laboratory professionals can safely manage and dispose of **calcium iodate monohydrate**, minimizing risks to themselves and the environment. Always prioritize safety and consult your institution's Environmental Health & Safety (EH&S) department for specific guidance.

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